

Application Notes and Protocols for Food Safety Testing Using Diethylene Glycol-d8

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Compound of Interest

Compound Name: Diethylene glycol-d8

Cat. No.: B568884

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Introduction

Diethylene glycol (DEG) is a toxic industrial solvent and antifreeze agent that can cause severe health issues and fatalities if ingested, particularly by children.^{[1][2]} Its contamination of food products, often through adulterated glycerin or propylene glycol used as excipients, poses a significant public health risk.^{[1][3]} Regulatory bodies worldwide, including the U.S. Food and Drug Administration (FDA), have established stringent limits for DEG in food and pharmaceutical products, typically not to exceed 0.10%.^{[3][4][5]}

To ensure product safety and regulatory compliance, accurate and reliable analytical methods for the quantification of DEG in various food matrices are essential.^{[6][7]} The use of an isotopically labeled internal standard, such as **Diethylene glycol-d8** (DEG-d8), in conjunction with gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS) offers high selectivity and sensitivity.^{[8][9]} This isotope dilution technique corrects for variations in sample preparation and instrument response, leading to improved accuracy and precision in quantitative analysis.^{[10][11]}

These application notes provide a comprehensive overview and detailed protocols for the determination of DEG in food products using DEG-d8 as an internal standard.

Data Presentation

The following tables summarize the performance characteristics of analytical methods for the determination of diethylene glycol in various matrices. While specific data for **Diethylene**

glycol-d8 is not always available in the literature, the presented data from methods using other internal standards is representative of the expected performance.

Table 1: Performance of GC-MS Methods for Diethylene Glycol Analysis

Parameter	Matrix	Method	Internal Standard	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Linearity Range	Recovery (%)	Reference
DEG	Cough, Cold, and Allergy Products	GC-MS	2,2,2-Trichloroethanol	0.1 ppm	0.3 ppm	10 - 1000 ppm	Not Specified	[12]
DEG	Toothpaste	GC-MS	1,3-Propanediol	Not Specified	0.5 mg/g (screening)	Not Applicable	Not Specified	[13]
DEG	Paediatric Syrups	GC-MS/MS	2,2,2-Trichloroethanol	400 ng/mL	1 µg/mL	1 - 10 µg/mL	Meets accuracy acceptance criteria	[14][15]
DEG	Propylene Glycol	GC-FID	Not Specified	0.0036 % (w/w)	Not Specified	0.012 - 0.030 mg/mL	Not Specified	[16]

Table 2: Performance of LC-Based Methods for Diethylene Glycol Analysis

Parameter	Matrix	Method	Internal Standard	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Linearity Range	Recovery (%)	Reference
DEG	Syrup Formulations	UHPSF C-ESI-MS	Not Specified	0.07 µg/mL	0.25 µg/mL	0.25 - 25.0 µg/mL	85.5 - 108.1	[17]
DEG	Serum	LC-ESI-MS/MS	Not Specified	0.18 - 1.1 mg/L	0.4 - 2.3 mg/L	Not Specified	Not Specified	[18]

Experimental Protocols

The following protocols are detailed methodologies for the analysis of diethylene glycol in food matrices using **Diethylene glycol-d8** as an internal standard, based on established analytical methods.[\[3\]](#)[\[12\]](#)[\[13\]](#)

Protocol 1: Determination of Diethylene Glycol in Liquid Food Products (e.g., Syrups, Beverages) by GC-MS

1. Scope

This protocol describes a gas chromatography-mass spectrometry (GC-MS) method for the quantitative analysis of diethylene glycol (DEG) in liquid food products using **Diethylene glycol-d8** (DEG-d8) as an internal standard.

2. Materials and Reagents

- Diethylene glycol (DEG), analytical standard
- Diethylene glycol-d8** (DEG-d8), as internal standard (IS)

- Methanol, LC/MS grade[12]
- Deionized water
- Volumetric flasks (10 mL, 100 mL)
- Pipettes
- Vortex mixer
- Analytical balance
- Centrifuge tubes (15 mL)
- Syringe filters (0.20 μ m PTFE)[12]
- GC vials

3. Standard Solutions Preparation

- DEG Stock Standard (1 mg/mL): Accurately weigh 100 mg of DEG standard into a 100 mL volumetric flask. Dissolve and dilute to volume with methanol.[3][12]
- DEG-d8 Internal Standard Stock Solution (1 mg/mL): Accurately weigh 100 mg of DEG-d8 into a 100 mL volumetric flask. Dissolve and dilute to volume with methanol.
- Working Calibration Standards: Prepare a series of calibration standards by diluting the DEG stock standard with methanol to achieve concentrations ranging from 0.1 μ g/mL to 100 μ g/mL. To each calibration standard, add the DEG-d8 internal standard to a final concentration of 10 μ g/mL.

4. Sample Preparation

- Accurately weigh approximately 0.5 g of the homogenized liquid food sample into a 10 mL volumetric flask.[3]
- Add 100 μ L of the DEG-d8 internal standard stock solution (1 mg/mL).

- Dilute to volume with methanol.[3]
- Vortex for 1 minute to ensure thorough mixing.
- If solids are present, centrifuge the sample at 5000 x g for 10 minutes.[13]
- Filter the supernatant through a 0.20 µm PTFE syringe filter into a GC vial.[12]

5. GC-MS Instrumental Parameters

- Gas Chromatograph: Agilent 7890A or equivalent[12]
- Mass Spectrometer: Agilent 5975C or equivalent[12]
- GC Column: DB-WAX, 30 m x 0.25 mm I.D. x 0.25 µm film or equivalent[12]
- Inlet Temperature: 250 °C[3]
- Injection Volume: 1 µL
- Split Ratio: 10:1
- Oven Program:
 - Initial temperature: 100 °C, hold for 5 minutes[6]
 - Ramp: 10 °C/min to 220 °C
 - Hold: 5 minutes
- Carrier Gas: Helium at a constant flow of 1.0 mL/min[12]
- Mass Spectrometer Conditions:
 - Ionization Mode: Electron Ionization (EI)
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Ions to Monitor:

- DEG: m/z 45, 75[15]
- DEG-d8: (determine characteristic ions, likely m/z 49, 80 based on fragmentation patterns)

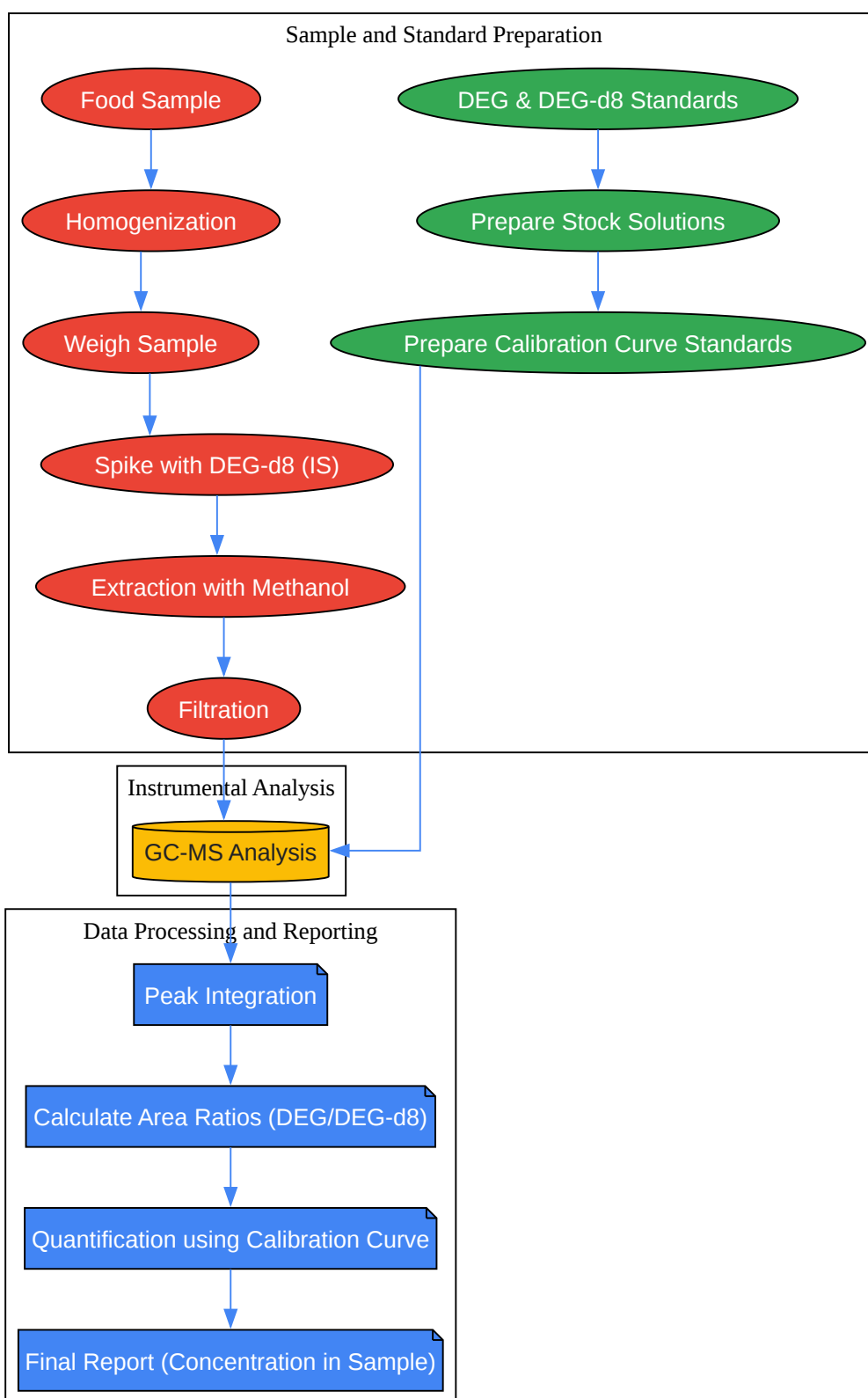
6. Data Analysis and Quantification

- Construct a calibration curve by plotting the ratio of the peak area of DEG to the peak area of DEG-d8 against the concentration of DEG for the working calibration standards.
- Calculate the concentration of DEG in the prepared sample solution from the calibration curve.
- Calculate the final concentration of DEG in the original food sample using the following formula:

$$\text{Concentration } (\mu\text{g/g}) = (\text{Concentration from curve } (\mu\text{g/mL}) * \text{Final volume (mL)}) / \text{Initial sample weight (g)}$$

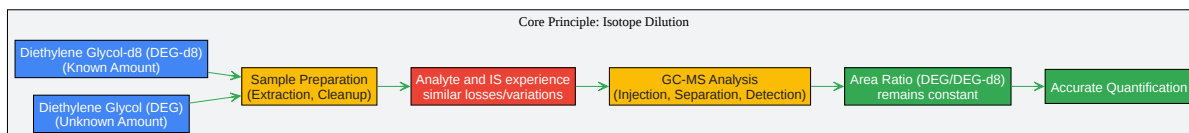
Visualizations

The following diagrams illustrate the key workflows and relationships in the food safety testing process for diethylene glycol.



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Caption: Experimental workflow for DEG analysis in food.



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Caption: Principle of isotope dilution mass spectrometry.

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